

Physical properties like boiling point and density of 1-methylpiperidin-4-amine

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Compound of Interest

Compound Name: 4-Amino-1-methylpiperidine

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Technical Guide: Physicochemical Properties of 1-Methylpiperidin-4-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of 1-methylpiperidin-4-amine, a versatile building block in pharmaceutical and chemical synthesis. The information presented is intended to support research and development activities by providing readily accessible data and general experimental context.

Core Physical Properties

The physical characteristics of 1-methylpiperidin-4-amine are crucial for its handling, reaction setup, and purification. Below is a summary of its key physical properties.

Physical Property	Value	Conditions
Density	0.912 g/cm ³ [1]	Not Specified
0.91 g/cm ³ [2][3][4]	Not Specified	
Boiling Point	141 °C[5]	760 mmHg
70 - 71 °C[1]	35 mmHg	
55 - 60 °C[1]	15 mmHg	
62 - 64 °C[2][3][4]	1 mmHg	

Experimental Protocols: General Methodologies

While specific experimental protocols for the determination of the physical properties of 1-methylpiperidin-4-amine are not detailed in the provided literature, general methodologies for determining the boiling point and density of liquid amines are well-established.

Determination of Boiling Point

The boiling point of a liquid is determined by heating the liquid to a temperature at which its vapor pressure equals the pressure of the gas above it. For amines, which can be sensitive to high temperatures, boiling point determination under reduced pressure (vacuum distillation) is a common practice.

A general procedure involves:

- Placing the amine sample in a distillation flask.
- Connecting the flask to a distillation apparatus, including a condenser, a receiving flask, and a vacuum source.
- Gradually reducing the pressure to the desired level using a vacuum pump.
- Heating the sample until it boils.
- Recording the temperature at which the liquid and vapor phases are in equilibrium. This temperature is the boiling point at the recorded pressure.

Determination of Density

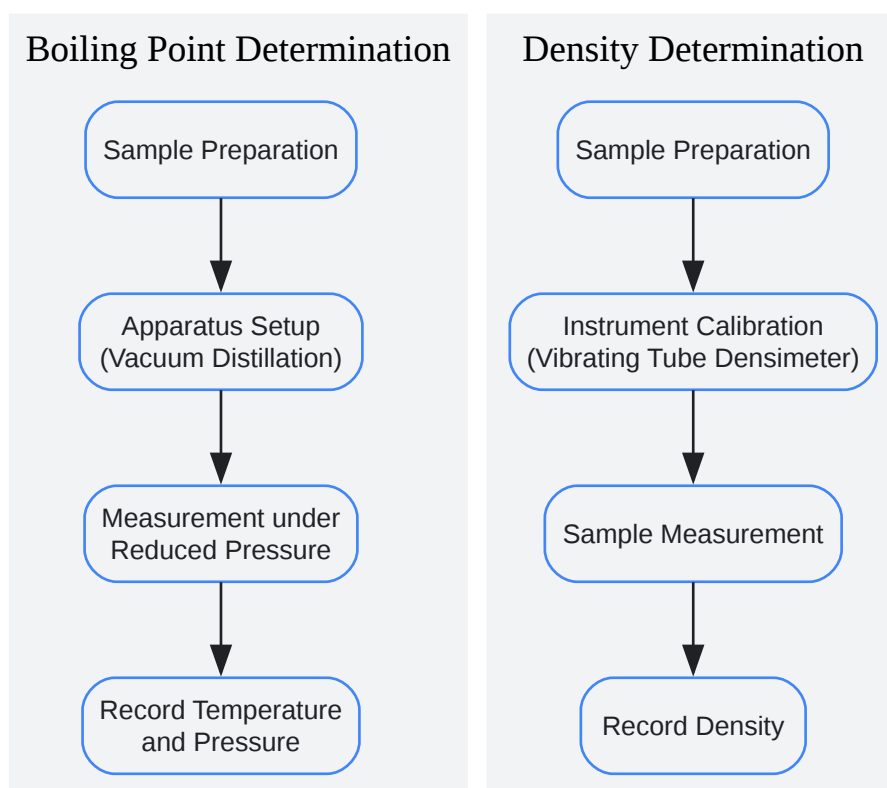
The density of a liquid can be determined using various methods, with the vibrating tube densimeter being a precise and commonly used instrument for amines and their aqueous solutions.^{[6][7][8]}

The general principle of a vibrating tube densimeter involves:

- Introducing the liquid sample into a U-shaped tube.
- Causing the tube to oscillate at its natural frequency.
- Measuring the change in the oscillation frequency, which is directly related to the density of the sample.
- Calibrating the instrument with substances of known density, such as water and air, to ensure accuracy.

Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the boiling point and density of a liquid amine like 1-methylpiperidin-4-amine.



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Generalized experimental workflow.

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